

Technical Data Summary: 1-Phenylguanidine Carbonate

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Compound of Interest

Compound Name: 1-Phenylguanidine carbonate

Cat. No.: B082822

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This document provides the calculated molecular weight for **1-phenylguanidine carbonate**, a salt formed from the reaction of 1-phenylguanidine and carbonic acid. The information is intended for researchers, scientists, and professionals in drug development who require precise chemical data for this compound.

Molecular Weight Data

The molecular weight of **1-phenylguanidine carbonate** is determined by the stoichiometry of the salt. Guanidine compounds are basic and react with the diprotic carbonic acid, typically in a 2:1 ratio, to form a stable salt. The data below is based on this (2:1) stoichiometry.

Component	Chemical Formula	Molecular Weight (g/mol)
1-Phenylguanidine	C ₇ H ₉ N ₃	135.17[1][2]
Carbonic Acid	H ₂ CO ₃	62.025[3][4]
1-Phenylguanidine Carbonate (2:1 Salt)	(C ₇ H ₉ N ₃) ₂ ·H ₂ CO ₃	332.37

Calculation of Molecular Weight

The molecular weight of the **1-phenylguanidine carbonate** salt is the sum of the molecular weights of its constituent parts in their stoichiometric ratio.

- Molecular Weight of 1-Phenylguanidine: 135.17 g/mol
- Molecular Weight of Carbonic Acid: 62.025 g/mol

The calculation for the (2:1) salt is as follows:

$(2 \times \text{Molecular Weight of 1-Phenylguanidine}) + (1 \times \text{Molecular Weight of Carbonic Acid}) = \text{Total Molecular Weight}$

$$(2 \times 135.17 \text{ g/mol}) + 62.025 \text{ g/mol} = 270.34 \text{ g/mol} + 62.025 \text{ g/mol} = 332.365 \text{ g/mol}$$

The final calculated molecular weight is 332.37 g/mol (rounded to two decimal places).

Note: The requested experimental protocols and signaling pathway diagrams are not applicable to the determination of a compound's molecular weight. Molecular weight is a fundamental chemical property calculated from the atomic masses of the constituent elements as found on the periodic table. It is not determined through experimental workflows or biological signaling pathways that would necessitate such visualizations.

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References

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- 2. 1-phenylguanidine - Wikidata [wikidata.org]
- 3. Carbonic Acid | CH₂O₃ | CID 767 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Carbonic acid | 463-79-6 [chemicalbook.com]
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